

# Alloc-Gly-OH.DCHA: A Comprehensive Technical Guide to Safety and Handling

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Alloc-Gly-OH.DCHA

Cat. No.: B3395774

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For Researchers, Scientists, and Drug Development Professionals

This guide provides an in-depth overview of **Alloc-Gly-OH.DCHA** (N- $\alpha$ -Allyloxycarbonyl-glycine dicyclohexylammonium salt), a key building block in modern peptide synthesis. It covers essential safety and handling procedures, detailed experimental protocols, and relevant physicochemical properties to ensure its safe and effective use in the laboratory.

## Physicochemical Properties

**Alloc-Gly-OH.DCHA** is the dicyclohexylammonium salt of N-allyloxycarbonyl-glycine. The dicyclohexylamine (DCHA) salt form enhances the stability and handling characteristics of the parent amino acid derivative, which can otherwise be an oil or difficult to crystallize.<sup>[1]</sup>

Property	Value	Source
Chemical Formula	C <sub>18</sub> H <sub>32</sub> N <sub>2</sub> O <sub>4</sub>	--INVALID-LINK--
Molecular Weight	340.46 g/mol	--INVALID-LINK--
CAS Number	110637-40-6	--INVALID-LINK--
Appearance	White to off-white solid	General Supplier Information
Solubility	Sparingly soluble in water. Soluble in organic solvents like ethyl acetate.	General Chemical Principles

## Safety and Hazard Information

While some supplier Safety Data Sheets (SDS) for **Alloc-Gly-OH.DCHA** classify it as not a hazardous substance or mixture, a thorough hazard assessment requires consideration of its constituent components: N-[(allyloxy)carbonyl]glycine (Alloc-Gly-OH) and Dicyclohexylamine (DCHA).

### 2.1. Hazard Identification

Based on the components, the following hazards should be considered:

- N-[(allyloxy)carbonyl]glycine:
  - Harmful if swallowed.[\[2\]](#)
  - Causes skin irritation.[\[2\]](#)
  - Causes serious eye irritation.[\[2\]](#)
  - May cause respiratory irritation.[\[2\]](#)
- Dicyclohexylamine (DCHA):
  - Toxic if swallowed or in contact with skin.
  - Causes severe skin burns and eye damage.
  - Very toxic to aquatic life with long-lasting effects.
  - Irritating to the mucous membrane.

### 2.2. Handling and Personal Protective Equipment (PPE)

Due to the potential hazards of the components, the following handling procedures are recommended:

- Engineering Controls: Handle in a well-ventilated area, preferably in a chemical fume hood to avoid inhalation of dust or vapors.

- Personal Protective Equipment:
  - Eye/Face Protection: Wear chemical safety goggles or a face shield.
  - Skin Protection: Wear impervious gloves (e.g., nitrile rubber) and a lab coat. Avoid prolonged or repeated skin contact.
  - Respiratory Protection: If dust is generated, use a NIOSH-approved respirator with a particulate filter.

### 2.3. First Aid Measures

- Inhalation: Move the person to fresh air. If breathing is difficult, give oxygen. Seek medical attention.
- Skin Contact: Immediately wash the affected area with soap and plenty of water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Seek immediate medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

### 2.4. Storage and Disposal

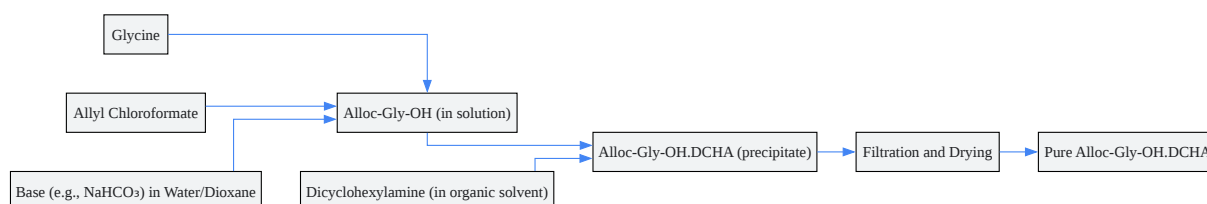
- Storage: Store in a tightly closed container in a cool, dry, and well-ventilated place.
- Disposal: Dispose of waste in accordance with local, state, and federal regulations.

## Experimental Protocols

**Alloc-Gly-OH.DCHA** is primarily used in solid-phase peptide synthesis (SPPS) as a protected glycine building block. The allyloxycarbonyl (Alloc) group is an orthogonal protecting group to the more common Fmoc and Boc protecting groups, allowing for selective deprotection and subsequent modification of the glycine residue.

### 3.1. Synthesis of **Alloc-Gly-OH.DCHA**

A plausible synthesis involves two main steps: the N-protection of glycine with allyl chloroformate, followed by the formation of the dicyclohexylammonium salt.



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Caption: Synthesis of **Alloc-Gly-OH.DCHA**.

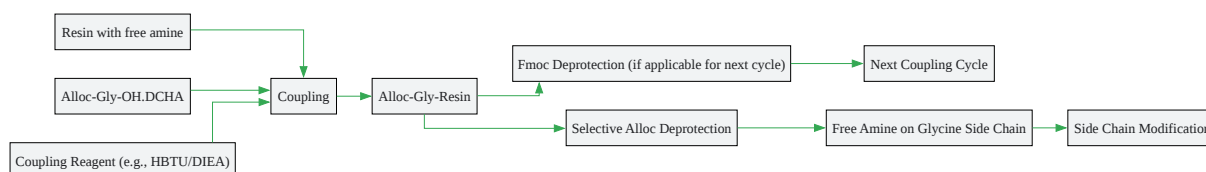
Methodology:

- N-protection of Glycine:
  - Dissolve glycine in an aqueous solution of a suitable base, such as sodium bicarbonate or sodium hydroxide, in a reaction vessel.
  - Cool the solution in an ice bath.
  - Slowly add allyl chloroformate, maintaining the pH of the reaction mixture in the basic range.
  - Stir the reaction mixture at a low temperature until the reaction is complete (monitored by TLC).
  - Acidify the reaction mixture with a suitable acid (e.g., citric acid) and extract the N-allyloxycarbonyl-glycine (Alloc-Gly-OH) into an organic solvent such as ethyl acetate.

- Dry the organic layer over anhydrous sodium sulfate and concentrate under reduced pressure.
- Formation of the DCHA Salt:
  - Dissolve the crude Alloc-Gly-OH in a suitable organic solvent (e.g., diethyl ether or ethyl acetate).
  - Slowly add one equivalent of dicyclohexylamine (DCHA) with stirring.
  - The **Alloc-Gly-OH.DCHA** salt will precipitate out of the solution.
  - Collect the solid by filtration, wash with cold solvent, and dry under vacuum to obtain the purified product.

### 3.2. Use in Solid-Phase Peptide Synthesis (SPPS)

**Alloc-Gly-OH.DCHA** is used in Fmoc-based SPPS. The DCHA salt is typically converted to the free acid in situ during the coupling step.



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Caption: Workflow for using **Alloc-Gly-OH.DCHA** in SPPS.

#### Methodology for Coupling:

- Swell the resin (e.g., Rink Amide resin) in a suitable solvent like DMF.

- If the resin is Fmoc-protected, perform Fmoc deprotection using a solution of piperidine in DMF.
- In a separate vessel, dissolve **Alloc-Gly-OH.DCHA** and an activating agent (e.g., HBTU) in DMF.
- Add a base such as N,N-diisopropylethylamine (DIEA) to the mixture to activate the carboxylic acid and liberate the free amine of Alloc-Gly-OH.
- Add the activated amino acid solution to the resin and agitate for the required coupling time.
- Wash the resin thoroughly with DMF to remove excess reagents.

### 3.3. Selective Deprotection of the Alloc Group

The Alloc group can be selectively removed in the presence of acid-labile (e.g., Boc, tBu) and base-labile (Fmoc) protecting groups using a palladium catalyst.

Methodology for Alloc Deprotection:

- Wash the resin-bound peptide with a suitable solvent like dichloromethane (DCM).
- Prepare a solution of a palladium(0) catalyst, such as tetrakis(triphenylphosphine)palladium(0) ( $\text{Pd(PPh}_3)_4$ ), and a scavenger, such as phenylsilane ( $\text{PhSiH}_3$ ), in an inert solvent like DCM or THF.
- Add the deprotection solution to the resin and agitate in an inert atmosphere (e.g., under argon or nitrogen).
- The reaction is typically complete within 30-60 minutes.
- Wash the resin extensively with a solvent containing a chelating agent (e.g., a solution of sodium diethyldithiocarbamate in DMF) to remove all traces of the palladium catalyst, followed by thorough washes with DMF and DCM.

## Conclusion

**Alloc-Gly-OH.DCHA** is a valuable reagent for peptide chemists, enabling the introduction of a glycine residue that can be selectively deprotected for further modification. While generally stable and easy to handle in its DCHA salt form, a comprehensive understanding of the potential hazards associated with its components is crucial for its safe utilization. Adherence to the recommended safety precautions and experimental protocols outlined in this guide will facilitate its effective and secure application in the synthesis of complex peptides.

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## References

- 1. nbinno.com [nbinno.com]
- 2. N-[(allyloxy)carbonyl]glycine | C<sub>6</sub>H<sub>9</sub>NO<sub>4</sub> | CID 11964402 - PubChem [pubchem.ncbi.nlm.nih.gov]
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Address: 3281 E Guasti Rd

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